

# Personal protective equipment for handling VU0650786

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VU0650786

Cat. No.: B2596243

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## Essential Safety and Handling Guide for VU0650786

For researchers, scientists, and drug development professionals, this guide provides immediate, essential safety and logistical information for handling the mGlu3 NAM modulator, **VU0650786**. This document outlines the necessary personal protective equipment (PPE), procedural steps for safe handling and storage, and proper disposal methods to ensure a safe laboratory environment.

## Summary of Safety and Handling Information

The following table summarizes the key quantitative and qualitative safety information for **VU0650786**.

Category	Information
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[1]
Primary Routes of Exposure	Ingestion, inhalation, skin contact, eye contact. [1]
Storage Temperature	Powder: -20°C. In solvent: -80°C.[1]
Signal Word	Warning
CAS Number	1809085-30-0

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **VU0650786**, the following personal protective equipment is mandatory.

### Recommended PPE for Handling VU0650786

PPE Type	Specification
Eye Protection	Safety goggles with side-shields.[1]
Hand Protection	Protective gloves (e.g., nitrile).[1]
Skin and Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used when handling the compound, especially if dust or aerosols may be generated.

## Experimental Protocols: Handling and Storage

Adherence to proper handling and storage protocols is critical for both researcher safety and maintaining the integrity of **VU0650786**.

### Handling Procedures

- **Ventilation:** Always handle **VU0650786** in a well-ventilated area. The use of a chemical fume hood is strongly recommended.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin and eyes, as well as inhalation of dust or aerosols.
- **Personal Hygiene:** Do not eat, drink, or smoke in areas where **VU0650786** is handled. Wash hands thoroughly after handling the compound.

## Storage Procedures

- **Container:** Keep the container tightly sealed to prevent contamination and exposure.
- **Environment:** Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.
- **Temperature:** For the powdered form, store at -20°C. If dissolved in a solvent, store at -80°C.

## Disposal Plan

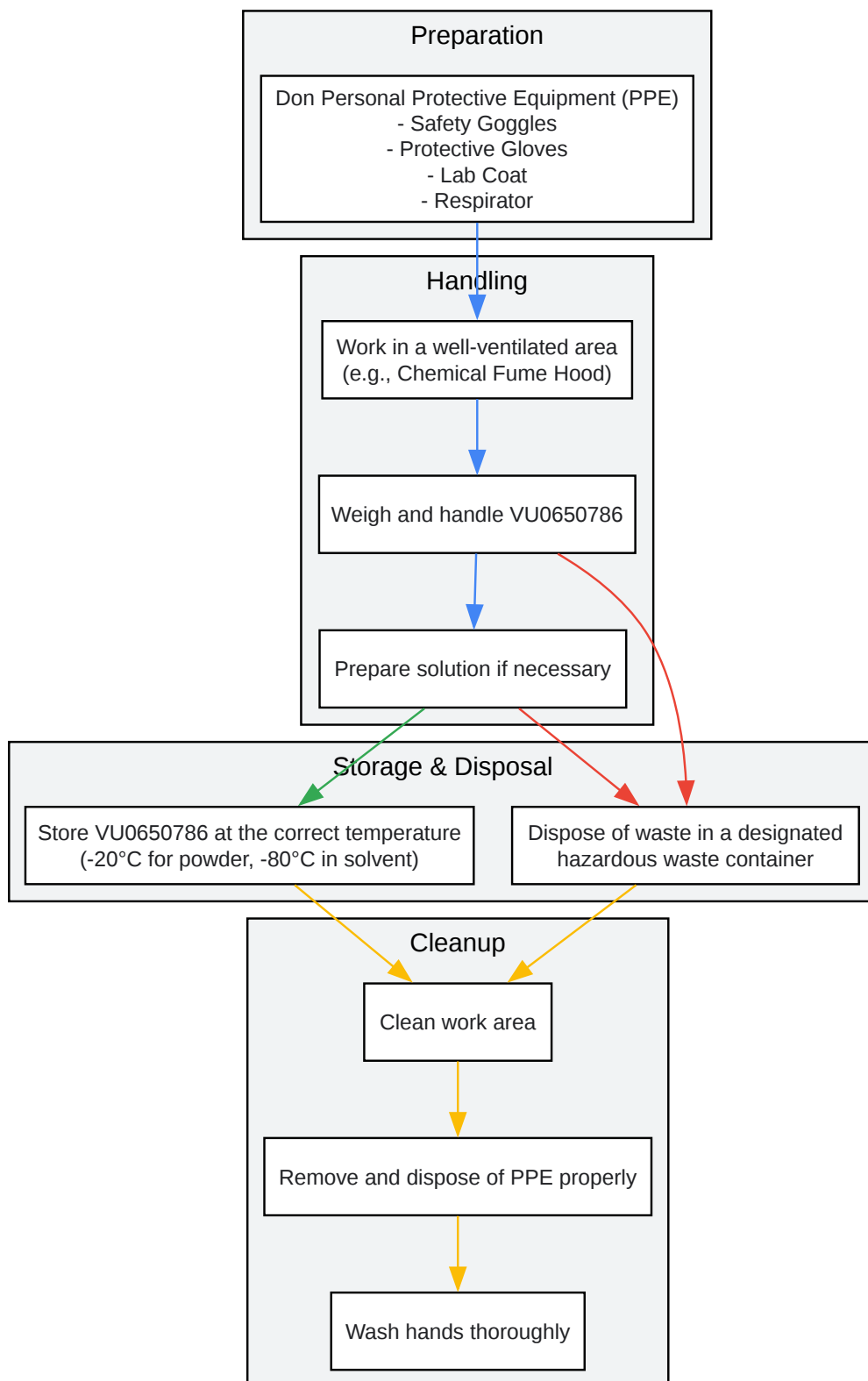
Proper disposal of **VU0650786** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Disposal Protocol

- **Environmental Precaution:** Avoid releasing **VU0650786** into the environment. Due to its high toxicity to aquatic life, do not dispose of it down the drain.
- **Spillage:** In the event of a spill, collect the spillage to prevent it from entering water sources.
- **Disposal:** Dispose of the compound and any contaminated materials (e.g., gloves, weighing paper) in a designated and approved hazardous waste container. Follow all local, state, and federal regulations for chemical waste disposal.
- **Container Disposal:** The container of **VU0650786** must also be disposed of as hazardous waste at an approved waste disposal plant.

## Visual Workflow for Handling VU0650786

The following diagram illustrates the standard operational workflow for safely handling **VU0650786** in a laboratory setting.



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Caption: Workflow for safe handling of **VU0650786**.

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## References

- 1. VU 0650786|1809085-30-0|MSDS [dcchemicals.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)